

The Synthesis and Chemical Profile of Nadolol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nadolol*

Cat. No.: *B3421565*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nadolol is a non-selective beta-adrenergic receptor antagonist widely utilized in the management of hypertension, angina pectoris, and cardiac arrhythmias. Its unique chemical structure, characterized by a cis-diol functionality on a tetrahydronaphthalene ring system, imparts specific physicochemical properties that influence its pharmacokinetic and pharmacodynamic profile. This technical guide provides a comprehensive overview of the primary synthesis pathway of **Nadolol**, its detailed chemical properties, and the analytical methodologies employed for its characterization. The information presented herein is intended to serve as a valuable resource for researchers, chemists, and pharmaceutical scientists engaged in the development and analysis of beta-blocking agents.

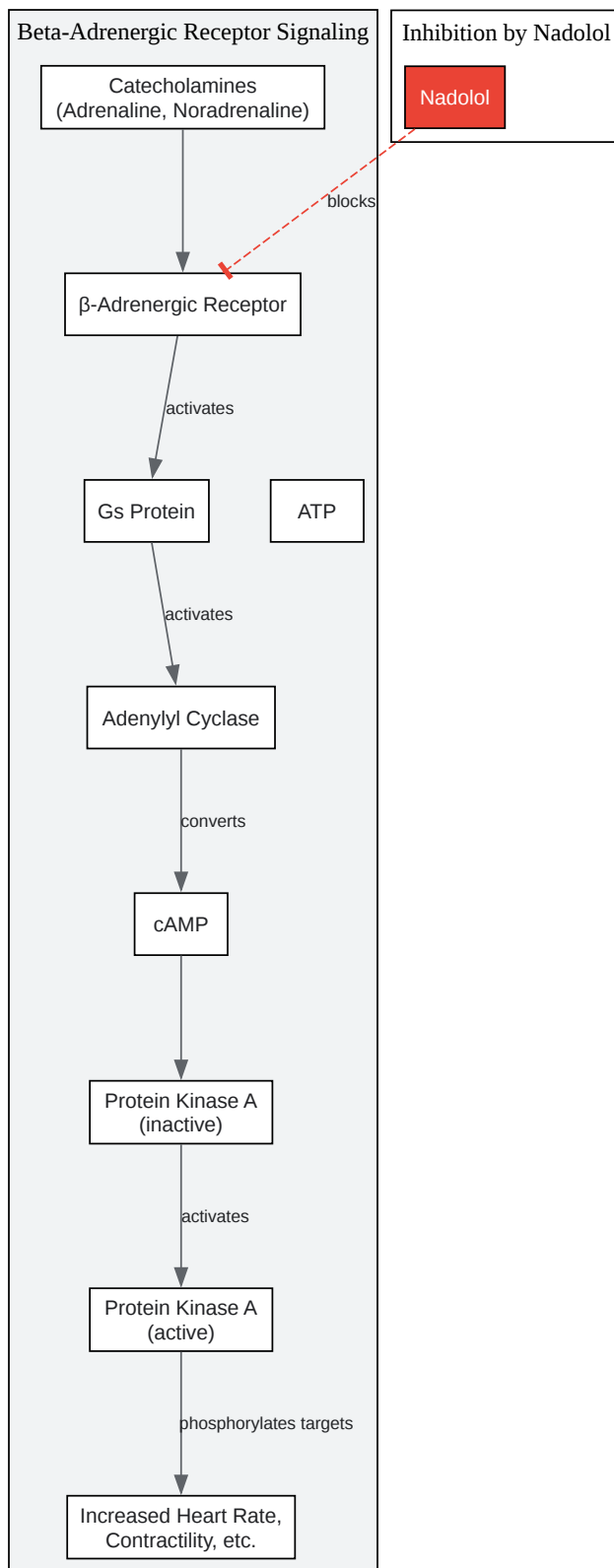
Chemical Properties of Nadolol

Nadolol is a white crystalline powder.^[1] Its chemical and physical properties are summarized in the table below, providing a quantitative basis for its behavior in biological and pharmaceutical systems.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₇ NO ₄	[2]
Molecular Weight	309.4 g/mol	[2]
Melting Point	124-136 °C	[2][3]
pKa	9.67 (at 25°C)	
LogP (Octanol/Water)	0.71 - 1.2	
Solubility	Freely soluble in ethanol and propylene glycol; soluble in hydrochloric acid; slightly soluble in water and chloroform; very slightly soluble in sodium hydroxide; practically insoluble in acetone, benzene, ether, and hexane.	
Appearance	White crystalline powder	

Synthesis Pathway of Nadolol

The most common synthetic route to **Nadolol** commences with the starting material 5,8-dihydro-1-naphthol. The pathway involves a series of chemical transformations to introduce the characteristic side chain and the cis-diol functionality.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [impactfactor.org](https://www.impactfactor.org) [[impactfactor.org](https://www.impactfactor.org)]
- 2. Nadolol: high-pressure liquid chromatographic methods for assay, racemate composition and related compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [The Synthesis and Chemical Profile of Nadolol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3421565#nadolol-synthesis-pathway-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com